

An In-depth Technical Guide to New Red (Ponceau 4R)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, toxicological data, and experimental protocols for **New Red**, a synthetic azo dye also known as Ponceau 4R, New Coccine, and C.I. Food Red 7. This document is intended for use by professionals in research, drug development, and related scientific fields.

Chemical Identification

New Red, scientifically identified as Ponceau 4R, is a widely used synthetic colorant.[1] It belongs to the family of azo dyes and imparts a strawberry-red hue.[1] While it is approved for use as a food additive in Europe (E number E124), Asia, and Australia, it is not authorized for consumption by the US Food and Drug Administration.[1]



Identifier	Value
Common Name	New Red, Ponceau 4R, New Coccine, Cochineal Red A, C.I. Food Red 7
CAS Number	2611-82-7 (trisodium salt)[1][2][3][4][5][6][7][8]
IUPAC Name	trisodium;7-hydroxy-8-[(4-sulfonatonaphthalen- 1-yl)diazenyl]naphthalene-1,3-disulfonate[1][2]
Molecular Formula	C20H11N2Na3O10S3[1][2][5][6][7][8]
Molecular Weight	604.47 g/mol [2][5][6][7][8]

A related compound, also referred to as "**New Red**," has the CAS number 220658-76-4. However, publicly available research on its biological effects is limited. This guide will focus on the extensively studied Ponceau 4R.

Toxicological Profile

The toxicological profile of Ponceau 4R has been the subject of numerous studies, with a focus on its metabolism, genotoxicity, and long-term effects.

Metabolism and Excretion

Studies in rats, mice, and guinea pigs have shown that after oral administration, Ponceau 4R is primarily excreted in the feces, with a smaller amount in the urine, within 72 hours.[9] The major urinary metabolite identified is naphthionic acid.[9] In the feces, both naphthionic acid and 7-hydroxy-8-aminonaphthalene-1,3-disulphonic acid have been found, along with the unchanged dye.[9] The metabolism of azo dyes like Ponceau 4R can be initiated by azoreductases from the gut microbiota, leading to the formation of aromatic amines which may have toxicological implications.[2]

Genotoxicity

The genotoxic potential of Ponceau 4R has been investigated in various assays, yielding some conflicting results. Some studies using Salmonella typhimurium and Escherichia coli strains (Ames test) reported no mutagenic potential.[2] However, other research has indicated that



Ponceau 4R can induce chromosomal abnormalities and DNA damage in mice.[2] In vitro studies using human peripheral lymphocytes have shown that at high concentrations, Ponceau 4R can increase the frequency of chromosomal aberrations and sister chromatid exchanges. [10] It has been suggested that at high concentrations, Ponceau 4R may be genotoxic.[2][10] [11]

Long-Term Toxicity

A long-term toxicity study in rats, where the animals were exposed to Ponceau 4R in utero and throughout their lifespan, established a no-untoward-effect level (NOAEL) of 500 mg/kg of body weight per day.[4] At higher doses, effects such as lower body-weight gain and increased water intake were observed.[4]

Quantitative Toxicological Data

Parameter	Species	Dosage/Conce ntration	Effect	Reference
NOAEL (maze learning)	Mice (F1 males)	0.12% in diet (~205 mg/kg/day)	No adverse effect on maze learning.	[12]
Long-term NOAEL	Rats	500 mg/kg/day	No untoward effects observed.	[4]
Genotoxicity (in vitro)	Human lymphocytes	300 μg/mL	Significant increase in chromosomal abnormalities.	[2]
Genotoxicity (in vitro)	Human lymphocytes	150 and 300 μg/mL	Increased tail length in comet assay.	[11]

Experimental Protocols

Detailed methodologies for key experiments are crucial for reproducibility and further research.



Determination of Ponceau 4R in Food Samples by Derivative Spectrophotometry

This method is suitable for the quantitative analysis of Ponceau 4R in various food products.

- Standard Preparation: A stock solution of 100 µg/mL Ponceau 4R is prepared by dissolving the standard compound in distilled water, taking purity into account. Working standards (0.9– 50 µg/mL) are prepared by diluting the stock solution.[13]
- Sample Preparation: A known weight of the food sample (e.g., 0.6 g of jelly) is dissolved in distilled water, sometimes with gentle heating (e.g., 70°C), and brought to a final volume in a volumetric flask.[13]
- Spectrophotometric Analysis: The absorbance of the standard and sample solutions is measured using a UV-Visible spectrophotometer. The first-order derivative spectrum is used for quantification to minimize matrix interference. The linearity range for Ponceau 4R is typically 3–40 μg/mL.[13]

Analysis of Genotoxicity using the Micronucleus Assay in Human Lymphocytes

This in vitro assay assesses the potential of a substance to cause chromosomal damage.

- Cell Culture: Human peripheral blood lymphocytes are cultured in a suitable medium.
- Treatment: The cells are exposed to various concentrations of Ponceau 4R (e.g., 37.5, 75, 150, and 300 μg/mL) for specific durations (e.g., 24 and 48 hours).[10]
- Micronucleus Staining and Scoring: After treatment, cells are harvested, and slides are
 prepared and stained to visualize micronuclei. The frequency of micronuclei, which are small
 nuclei that form from chromosome fragments or whole chromosomes left behind during cell
 division, is scored under a microscope.

Signaling and Metabolic Pathways

While specific cell signaling pathways directly modulated by Ponceau 4R are not extensively detailed in the available literature, its metabolism and potential for inducing oxidative stress provide insights into its biological interactions.

Metabolic Pathway of Ponceau 4R

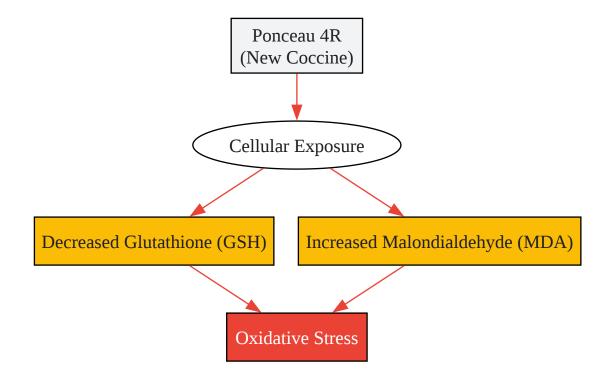


The primary metabolic pathway for Ponceau 4R involves the reductive cleavage of the azo bond (–N=N–) by azoreductases, which are present in the gut microbiota. This process breaks the molecule into aromatic amines.

Metabolic breakdown of Ponceau 4R.

Oxidative Stress Induction

Some studies suggest that azo dyes like New Coccine (Ponceau 4R) can induce oxidative stress. In one study on Chinese hamster ovary (CHO) cells, exposure to New Coccine led to a significant decrease in intracellular glutathione (GSH) and an increase in malondialdehyde (MDA) levels, which are markers of oxidative stress.[14]



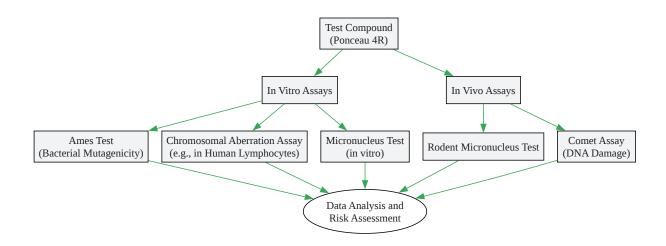
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Proposed mechanism of oxidative stress induction by Ponceau 4R.

Experimental Workflow for Genotoxicity Testing

A typical workflow for assessing the genotoxicity of a compound like Ponceau 4R involves a battery of in vitro and in vivo tests.





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A general workflow for assessing the genotoxicity of a chemical compound.

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